

# A Technical Guide to D-Iditol's Role in the Polyol Metabolic Pathway

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## Compound of Interest

Compound Name: *D-Iditol*

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## Introduction

The polyol pathway, also known as the sorbitol-aldose reductase pathway, is a two-step metabolic process that converts glucose into fructose.[1][2] Under normal physiological conditions, this pathway accounts for less than 3% of glucose metabolism.[3] However, in hyperglycemic states, such as uncontrolled diabetes mellitus, the flux of glucose through the polyol pathway can increase to over 30%.[3][4] This significant upregulation is strongly implicated in the pathogenesis of diabetic complications, including retinopathy, nephropathy, and neuropathy.[5][6] The pathway's overactivation leads to the accumulation of its intermediate, sorbitol, causing osmotic stress, and disrupts the cellular redox balance by altering the ratios of NADPH/NADP<sup>+</sup> and NADH/NAD<sup>+</sup>. [4] This guide provides an in-depth examination of the polyol pathway, with a specific focus on the role of **D-Iditol**, a related polyol, as a substrate within this metabolic route.

## The Core Polyol Pathway

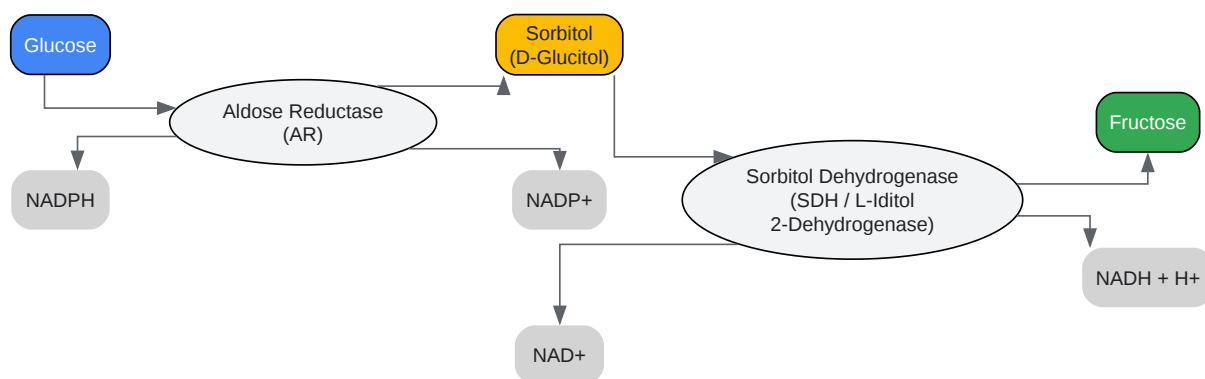
The polyol pathway consists of two primary enzymatic reactions that bypass the initial hexokinase-mediated phosphorylation of glucose.

- **Glucose Reduction:** The first and rate-limiting step is the reduction of glucose to sorbitol (also known as D-glucitol).[1] This reaction is catalyzed by the enzyme aldose reductase (AR; EC 1.1.1.21) and utilizes nicotinamide adenine dinucleotide phosphate (NADPH) as a cofactor, which is oxidized to NADP<sup>+</sup>. [5] Aldose reductase has a low affinity (a high Michaelis

constant,  $K_m$ ) for glucose, meaning this reaction becomes significant only during periods of high intracellular glucose concentration.[1]

- Sorbitol Oxidation: The second step is the oxidation of sorbitol to fructose.[7] This reaction is catalyzed by sorbitol dehydrogenase (SDH; EC 1.1.1.14), which is also known as L-iditol 2-dehydrogenase.[8][9] This step uses nicotinamide adenine dinucleotide ( $NAD^+$ ) as a cofactor, which is reduced to NADH.

The net effect of this pathway is the conversion of glucose to fructose at the expense of NADPH and  $NAD^+$ , leading to a decrease in NADPH and an increase in NADH.[4]



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**Figure 1:** The core reactions of the polyol metabolic pathway.

## D-Iditol as a Substrate in the Polyol Pathway

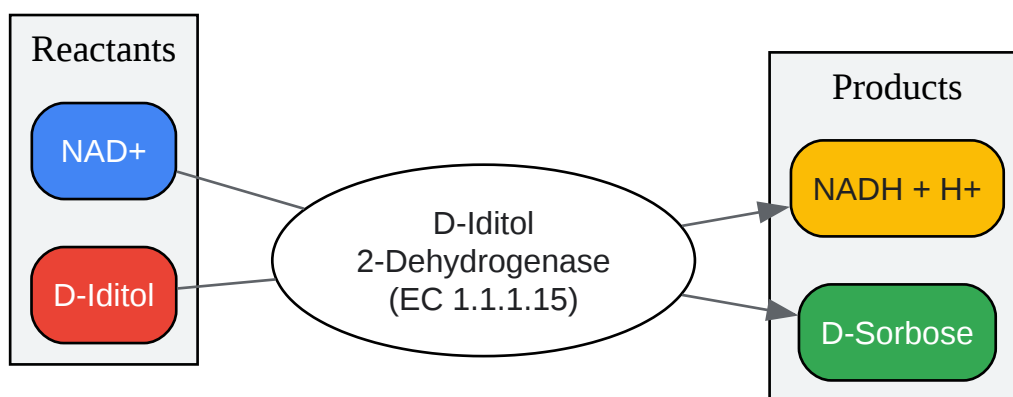
While sorbitol is the primary substrate for sorbitol dehydrogenase in the context of glucose metabolism, the enzyme exhibits broad substrate specificity.[8][10]

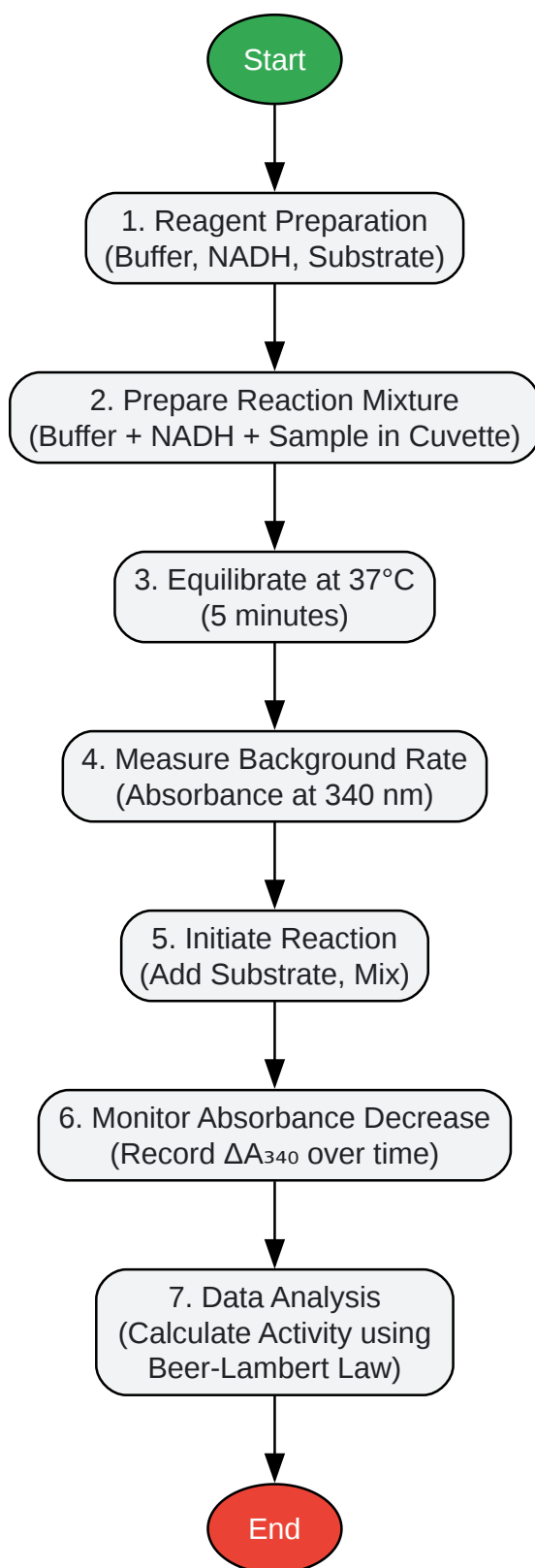
## D-Iditol and Sorbitol Dehydrogenase (L-Iditol 2-Dehydrogenase)

Sorbitol dehydrogenase (SDH), systematically named L-iditol 2-dehydrogenase, is capable of acting on a variety of polyols.[8][11] Studies on sheep liver SDH have demonstrated that **D-Iditol** is a substrate for the enzyme, which catalyzes its reversible, NAD<sup>+</sup>-linked oxidation to D-sorbose.[10][12] This confirms that **D-Iditol** can be metabolized within the second step of the polyol pathway, contributing to the production of NADH. The enzyme acts on numerous sugar alcohols, including L-iditol, D-glucitol (sorbitol), D-xylitol, and D-galactitol, with varying efficiencies depending on the source tissue.[8]

## D-Iditol 2-Dehydrogenase

Separate from the primary SDH of the polyol pathway, another enzyme, **D-iditol 2-dehydrogenase** (EC 1.1.1.15), specifically catalyzes the oxidation of **D-iditol** to D-sorbose using NAD<sup>+</sup> as a cofactor.[13][14] This enzyme, also called D-sorbitol dehydrogenase, participates in pentose and glucuronate interconversions as well as fructose and mannose metabolism.[14] Its distinct role suggests alternative metabolic fates for **D-Iditol** that are related to but separate from the main glucose-driven polyol pathway.





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## References

- 1. What is The Polyol Pathway? - Creative Proteomics [[creative-proteomics.com](https://creative-proteomics.com)]
- 2. eclinpath.com [[eclinpath.com](https://eclinpath.com)]
- 3. Insights from the fructose-derived product glucoselysine: Revisiting the polyol pathway in diabetic complications - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/16111111/)]
- 4. Redox imbalance stress in diabetes mellitus: Role of the polyol pathway - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/16111111/)]
- 5. taylorandfrancis.com [[taylorandfrancis.com](https://taylorandfrancis.com)]
- 6. researchgate.net [[researchgate.net](https://researchgate.net)]
- 7. researchgate.net [[researchgate.net](https://researchgate.net)]
- 8. EC 1.1.1.14 [[iubmb.qmul.ac.uk](https://pubmed.ncbi.nlm.nih.gov/16111111/)]
- 9. L-iditol 2-dehydrogenase - Wikipedia [[en.wikipedia.org](https://en.wikipedia.org)]
- 10. Substrate specificity of sheep liver sorbitol dehydrogenase - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/16111111/)]
- 11. L-Iditol 2-Dehydrogenase - MeSH - NCBI [[ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/16111111/)]
- 12. Substrate specificity of sheep liver sorbitol dehydrogenase - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/16111111/)]
- 13. Enzyme Activity Measurement for D-iditol 2-dehydrogenase Using Spectrophotometric Assays [[creative-enzymes.com](https://creative-enzymes.com)]
- 14. D-iditol 2-dehydrogenase - Wikipedia [[en.wikipedia.org](https://en.wikipedia.org)]
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